

Technical Determination: Natural Status of Cyclohexyl Isovalerate

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Cyclohexyl isovalerate

CAS No.: 7774-44-9

Cat. No.: B1581670

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Part 1: Executive Summary & Core Determination

Status Determination: NON-NATURAL / SYNTHETIC ONLY

Cyclohexyl isovalerate (CAS No. 7774-44-9) is not a known naturally occurring metabolite in plant or insect physiology. Unlike its structural analogs—such as Menthyl isovalerate (found in *Mentha* species) or Hexyl isovalerate (found in apples and strawberries)—**Cyclohexyl isovalerate** lacks a validated biosynthetic pathway in eukaryotic systems.

This guide serves as a critical control document for drug development and flavor/fragrance formulation. Its primary purpose is to prevent supply chain fraud (adulteration), ensure regulatory compliance (FDA/FEMA), and provide the analytical protocols necessary to distinguish this synthetic ester from its naturally occurring chiral counterparts.

Part 2: Chemical Profile & Biogenic Implausibility

To understand why **Cyclohexyl isovalerate** is not natural, one must analyze the biosynthetic logic of plant esters. Nature rarely synthesizes the bare cyclohexane ring found in this

compound; instead, it favors substituted cyclohexanes (terpenes) derived from the mevalonate pathway.

Structural Comparison & Confusion Matrix

The persistence of the "natural" myth regarding this compound stems from nomenclature confusion with two distinct natural esters.

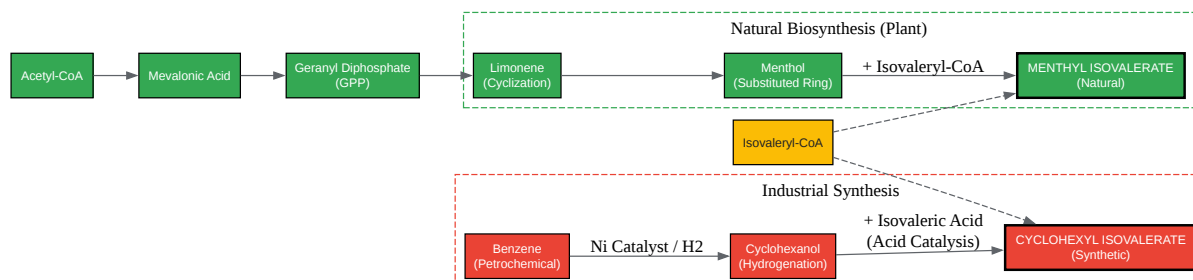
Table 1: Comparative Profile of Isovalerate Esters

Compound	CAS No. ^{[1][2]} ^{[3][4]}	Natural Status	Key Natural Source	Biosynthetic Origin
Cyclohexyl Isovalerate	7774-44-9	Synthetic	None	Industrial Esterification
Menthyl Isovalerate	16409-46-4	Natural	Peppermint (Mentha piperita)	Terpene Biosynthesis
Hexyl Isovalerate	10032-13-0	Natural	Apple, Strawberry	Fatty Acid Metabolism

The Biogenic Gap (Pathway Analysis)

In plants, the "cyclohexyl" moiety is almost exclusively found as part of the monoterpene skeleton (e.g., Menthol, Pulegone). These are formed via geranyl diphosphate (GPP). The enzymatic machinery to reduce a benzene ring or cyclize a hexyl chain into a naked cyclohexanol (the precursor required for **Cyclohexyl isovalerate**) is metabolically "expensive" and evolutionarily rare compared to the ubiquitous terpene cyclases.

Visualization 1: The Biogenic Divergence The following diagram illustrates the metabolic gap. Nature follows the Terpene route (Right), while the Industrial route (Left) is required to create **Cyclohexyl isovalerate**.



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Caption: Figure 1. Biogenic divergence showing why plants produce substituted rings (Menthol) rather than the naked cyclohexyl ring required for **Cyclohexyl isovalerate**.

Part 3: Analytical Authentication Protocols

As a researcher, you must validate any raw material claiming to be "Natural **Cyclohexyl Isovalerate**." The following protocol is a self-validating system designed to detect fraud.

Protocol A: Chiral Purity Check (The "Dead Giveaway")

Natural molecules derived from enzymatic processes (like Menthyl isovalerate) almost always possess specific chirality.

- **Menthyl Isovalerate**: 3 chiral centers.[3][4] Natural sources are predominantly (-)-Menthyl isovalerate.
- **Cyclohexyl Isovalerate**: Achiral. The molecule has a plane of symmetry.
- **The Test**: If a supplier claims "Natural **Cyclohexyl Isovalerate**," they are likely selling you synthetic material. If they claim it is "Natural Menthyl Isovalerate" but it shows no optical rotation, it is likely a racemic synthetic or the wrong chemical entirely.

Protocol B: GC-MS Identification & Discrimination

Use this workflow to definitively distinguish **Cyclohexyl isovalerate** from its natural analogs in complex matrices (e.g., essential oils).

Instrument Parameters:

- Column: DB-Wax or HP-5MS (Polarity separation is critical).
- Carrier Gas: Helium @ 1.0 mL/min.
- Temp Program: 50°C (2 min) → 5°C/min → 240°C.

Target Fragmentation Table:

Compound	Molecular Ion (m/z)	Base Peak (m/z)	Diagnostic Ions	Retention Index (Polar)
Cyclohexyl Isovalerate	184	83	55, 67, 102	~1440
Menthyl Isovalerate	240	138	83, 95, 81	~1650
Hexyl Isovalerate	186	85	57, 69, 103	~1250

Step-by-Step Workflow:

- Extraction: Dilute oil sample 1:10 in Dichloromethane (DCM).
- Injection: 1 µL splitless.
- Peak Analysis: Look for the parent ion 184.^[3]
 - Note: Menthyl isovalerate will be significantly heavier (240).^[5] Hexyl isovalerate (186) is close, but the fragmentation pattern differs (Hexyl gives strong m/z 43/57 alkyl chain fragments; Cyclohexyl gives m/z 55/67 ring fragments).

- Verification: If m/z 184 is present with base peak 83, the sample contains synthetic **Cyclohexyl isovalerate**.

Part 4: Regulatory & Safety Status

Since the compound is not natural, it is regulated as a Synthetic Flavoring Substance.

- FEMA Number: 2355[6][7]
- FDA Regulation: 21 CFR 172.515 (Synthetic flavoring substances and adjuvants).
- EU Regulation: Flavouring Group Evaluation 09 (Esters of simple aliphatic acids).
- Labeling Requirement: Products containing this must be labeled as "Artificial Flavor" or "Synthetic Flavor" in jurisdictions requiring natural/artificial distinction (e.g., US, EU). It cannot be used in "Natural Flavor" formulations (WONF).

Safety Profile (Summary):

- LD50 (Rat, Oral): > 5000 mg/kg (Low toxicity).
- Skin Irritation: Moderate (Rabbit).
- Metabolism: Hydrolyzed in vivo to cyclohexanol and isovaleric acid. Cyclohexanol is further conjugated with glucuronic acid and excreted.

Part 5: References

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